

Application Notes and Protocols for MS47134 Compound

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Compound of Interest

Compound Name: MS47134

Cat. No.: B10854992

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper storage, handling, and use of the **MS47134** compound in a laboratory setting. The included protocols and data are intended to ensure experimental success and reproducibility.

Compound Information

MS47134 is a potent and selective agonist for the Mas-related G-protein-coupled receptor X4 (MRGPRX4).[1][2][3] It is a valuable tool for investigating the roles of MRGPRX4 in physiological and pathological processes such as pain, itch, and mast cell-mediated hypersensitivity.[1][2]

Property	Value
Molecular Formula	C ₂₂ H ₂₉ NO ₃
Molecular Weight	355.47 g/mol [1][3]
Appearance	White to off-white solid[1]
Purity	≥99%
Primary Target	MRGPRX4
EC ₅₀	149 nM[1][2][3]

Proper Storage and Handling

Proper storage of **MS47134** is critical to maintain its stability and activity.

Storage Conditions

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes before freezing.[1]

Handling Precautions

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and gloves when handling the compound.
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood.
- Hygroscopic Nature: The compound is soluble in DMSO; however, the solubility can be significantly impacted by hygroscopic DMSO.[1] It is crucial to use newly opened, anhydrous DMSO for the preparation of stock solutions.[1]

Preparation of Stock and Working Solutions

Stock Solution Preparation (In Vitro)

The recommended solvent for preparing stock solutions for in vitro experiments is Dimethyl Sulfoxide (DMSO).

Concentration	Solvent	Solubility
100 mg/mL	DMSO	281.32 mM

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Equilibrate the vial of **MS47134** powder to room temperature before opening.
- To prepare a 10 mM stock solution, add 2.813 mL of fresh, anhydrous DMSO to 10 mg of **MS47134**.
- If necessary, use sonication to ensure the compound is fully dissolved.[1]
- Aliquot the stock solution into single-use vials and store at -80°C.

Working Solution Preparation (In Vivo)

For in vivo experiments, the preparation of the working solution will depend on the route of administration. It is recommended to prepare fresh solutions for each experiment.[1]

Protocol 1: Aqueous Formulation (Clear Solution)

This formulation is suitable for intravenous or intraperitoneal administration.

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%
Solubility	≥ 2.5 mg/mL (7.03 mM)[1]

Preparation Steps:

- Start with the required volume of the DMSO stock solution.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is clear.

- Finally, add saline to reach the final volume and mix.

Protocol 2: SBE- β -CD Formulation (Clear Solution)

This formulation is an alternative for achieving a clear aqueous solution.

Component	Percentage
DMSO	10%
20% SBE- β -CD in Saline	90%
Solubility	≥ 2.5 mg/mL (7.03 mM)[1]

Preparation Steps:

- Prepare a 20% (w/v) solution of sulfobutyl ether beta-cyclodextrin (SBE- β -CD) in saline.
- Add the DMSO stock solution to the SBE- β -CD solution and mix.

Protocol 3: Corn Oil Suspension (Suspended Solution)

This formulation is suitable for oral or intraperitoneal administration.

Component	Percentage
DMSO	10%
Corn Oil	90%
Solubility	2.5 mg/mL (7.03 mM)[1]

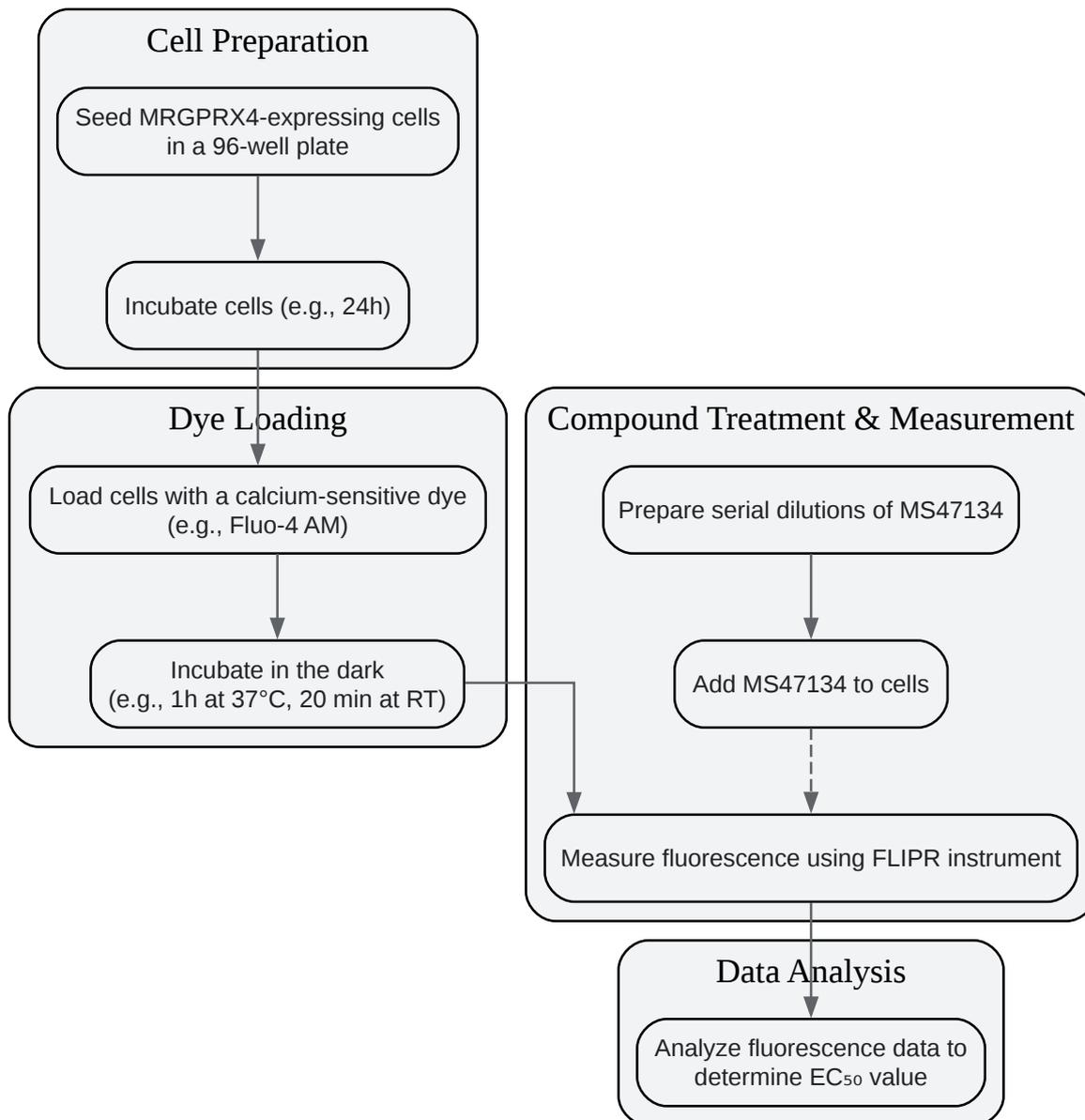
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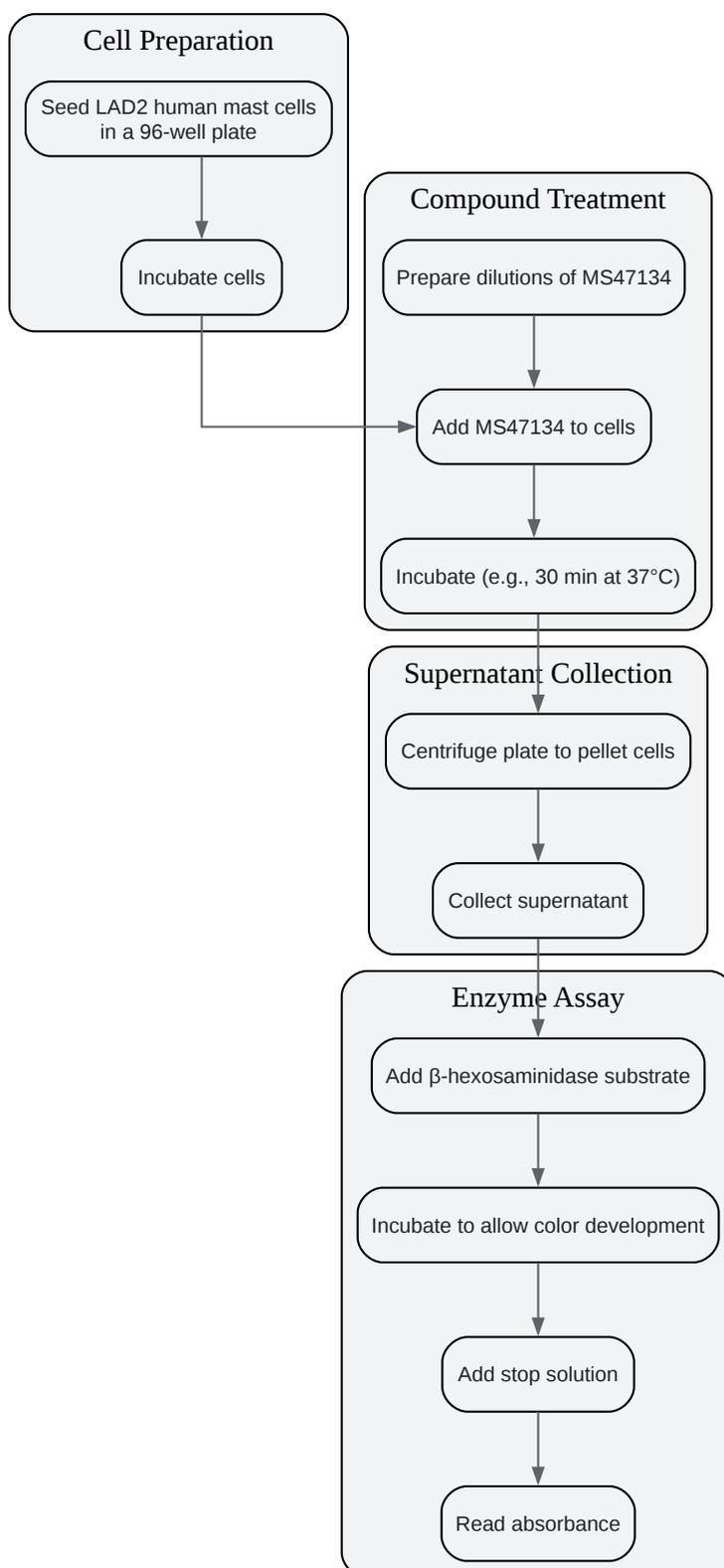
- Add the DMSO stock solution to the corn oil.
- Use sonication to create a uniform suspension.[1]

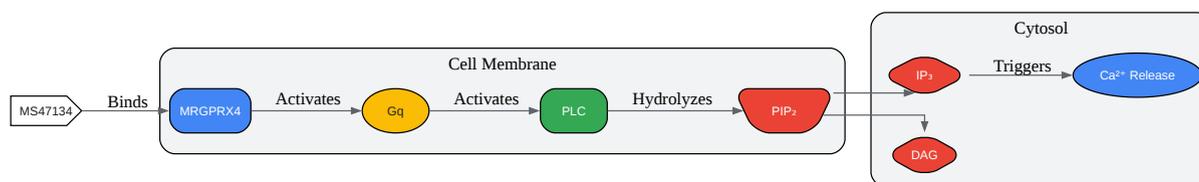
Experimental Protocols

In Vitro Calcium Mobilization Assay (FLIPR Assay)

This protocol is designed to measure the agonist activity of **MS47134** on MRGPRX4-expressing cells by detecting changes in intracellular calcium levels.[\[1\]](#)[\[4\]](#)







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